

# Technical Guide: Solubility Profile and Characterization of Diisononyl Azelate (DINZ)

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## Compound of Interest

Compound Name: *Diisononyl azelate*

CAS No.: *71850-10-7*

Cat. No.: *B12657575*

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## Executive Summary

**Diisononyl Azelate** (DINZ) is a high-molecular-weight diester utilized primarily as a plasticizer and emollient.<sup>[1]</sup> Structurally composed of azelaic acid (C9 dicarboxylic acid) esterified with isononanol (C9 branched alcohol), DINZ exhibits a distinct lipophilic profile.<sup>[1]</sup> It is practically insoluble in water but highly soluble in organic solvents such as toluene, hexane, and acetone.

This guide provides a definitive solubility landscape for DINZ, grounded in Hansen Solubility Parameters (HSP) and validated by empirical trends observed in homologous esters (e.g., Di-2-ethylhexyl azelate).<sup>[1]</sup> It also details a self-validating experimental protocol for quantifying solubility limits in novel solvent systems.

## Physicochemical Identity & Structural Basis

To predict solubility behavior, one must understand the molecule's "solvating DNA"—its polarity and cohesive energy density.

- Chemical Name: **Diisononyl Azelate**

- Chemical Family: Aliphatic Diester
- Analogous CAS: 103-24-2 (Di-2-ethylhexyl azelate - DOZ, C8 analog); DINZ is the C9 homolog.[\[1\]](#)
- Molecular Structure: Two bulky C9 branched alkyl chains flanking a linear C7 spacer.
- Key Property: High lipophilicity (LogP > 9.0 estimated).

## Solubility Mechanism

DINZ dissolves primarily through London Dispersion Forces. The molecule lacks significant dipole moments or hydrogen-bonding donors.[\[1\]](#) Consequently, it follows the "like dissolves like" rule strictly:

- Good Solvents: Non-polar or weakly polar solvents with low dielectric constants.
- Poor Solvents: High-polarity solvents (Water, Methanol) that rely on hydrogen bonding networks which DINZ cannot disrupt.[\[1\]](#)

## Solubility Landscape

The following table categorizes common laboratory solvents based on their thermodynamic compatibility with DINZ. Data is synthesized from homologous series analysis and Hansen Solubility Parameter (HSP) predictions.

### Table 1: Solubility Profile of Diisononyl Azelate

| Solvent Class     | Specific Solvent      | Solubility Rating                                                        | Physicochemical Rationale                                                            |
|-------------------|-----------------------|--------------------------------------------------------------------------|--------------------------------------------------------------------------------------|
| Aqueous           | Water                 | Insoluble (< 0.1 mg/L)                                                   | Hydrophobic effect; high interfacial tension. <a href="#">[1]</a>                    |
| Alcohols          | Methanol              | Sparingly Soluble                                                        | High polarity ( ) and H-bonding ( ) of MeOH opposes dissolution. <a href="#">[1]</a> |
| Ethanol           | Soluble               | Ethyl chain provides sufficient dispersion interaction.                  |                                                                                      |
| Isopropanol       | Soluble               | Increased non-polar surface area improves compatibility.                 |                                                                                      |
| Hydrocarbons      | Hexane / Heptane      | Highly Soluble                                                           | Perfect match in Dispersion forces ( ).                                              |
| Toluene / Benzene | Highly Soluble        | -electron interactions complement the ester linkage. <a href="#">[1]</a> |                                                                                      |
| Chlorinated       | Dichloromethane (DCM) | Highly Soluble                                                           | Excellent general organic solvent; high solvating power.                             |
| Chloroform        | Highly Soluble        | Similar to DCM.                                                          |                                                                                      |
| Ketones           | Acetone               | Soluble                                                                  | Carbonyl dipole interacts with ester groups.                                         |
| Polar Aprotic     | DMSO                  | Insoluble / Sparingly                                                    | High polarity of DMSO is thermodynamically                                           |

unfavorable.

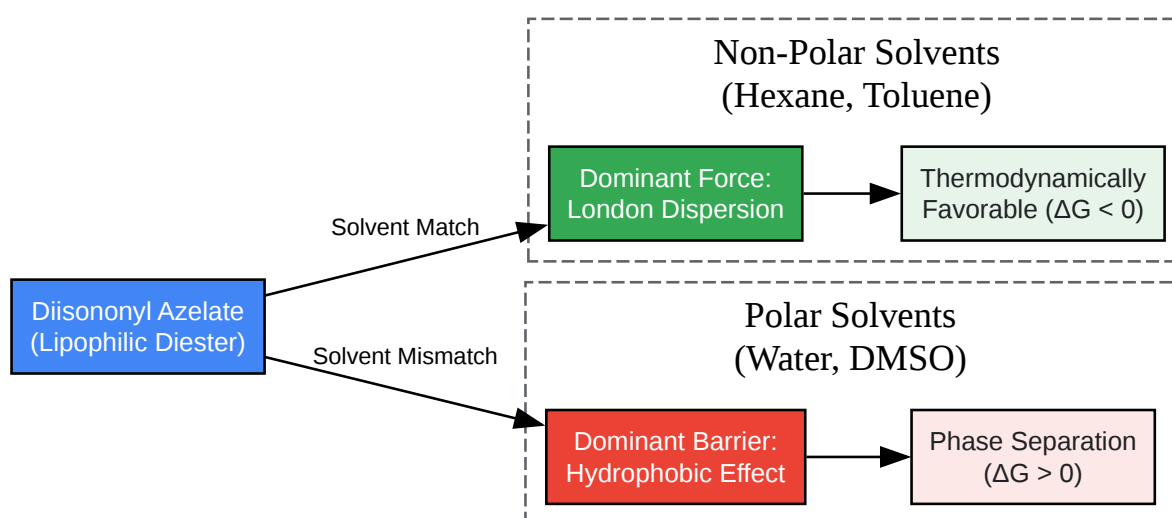
Acetonitrile

Sparingly Soluble

Phase separation  
likely at high  
concentrations.

## Visualization: Solvation Thermodynamics

The diagram below illustrates the energetic barriers DINZ faces in different solvent environments.



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Figure 1: Thermodynamic decision tree for DINZ dissolution. Successful solvation requires the solvent to overcome the cohesive energy of the solute via dispersion forces.

## Experimental Protocol: Saturation Shake-Flask Method

For critical applications (e.g., drug formulation or extraction), theoretical predictions must be validated empirically.<sup>[1]</sup> The following protocol is the industry standard for determining solubility limits.

## Methodology: Saturation Shake-Flask with HPLC-RI Detection

Note: UV detection is often insufficient for aliphatic esters like DINZ due to weak chromophores.<sup>[1]</sup> Refractive Index (RI) or Charged Aerosol Detection (CAD) is recommended.<sup>[1]</sup>

### Phase A: Preparation

- **Excess Addition:** Add DINZ dropwise to 10 mL of the target solvent in a glass vial until a visible oil droplet persists (indicating saturation).
- **Equilibration:** Cap the vial and place it in a temperature-controlled shaker ( $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ ) for 24 hours. Agitation ensures mass transfer.
- **Settling:** Stop agitation and allow the phases to separate for 4 hours. Centrifugation (3000 rpm for 10 min) may be required if an emulsion forms.<sup>[1]</sup>

### Phase B: Sampling & Analysis

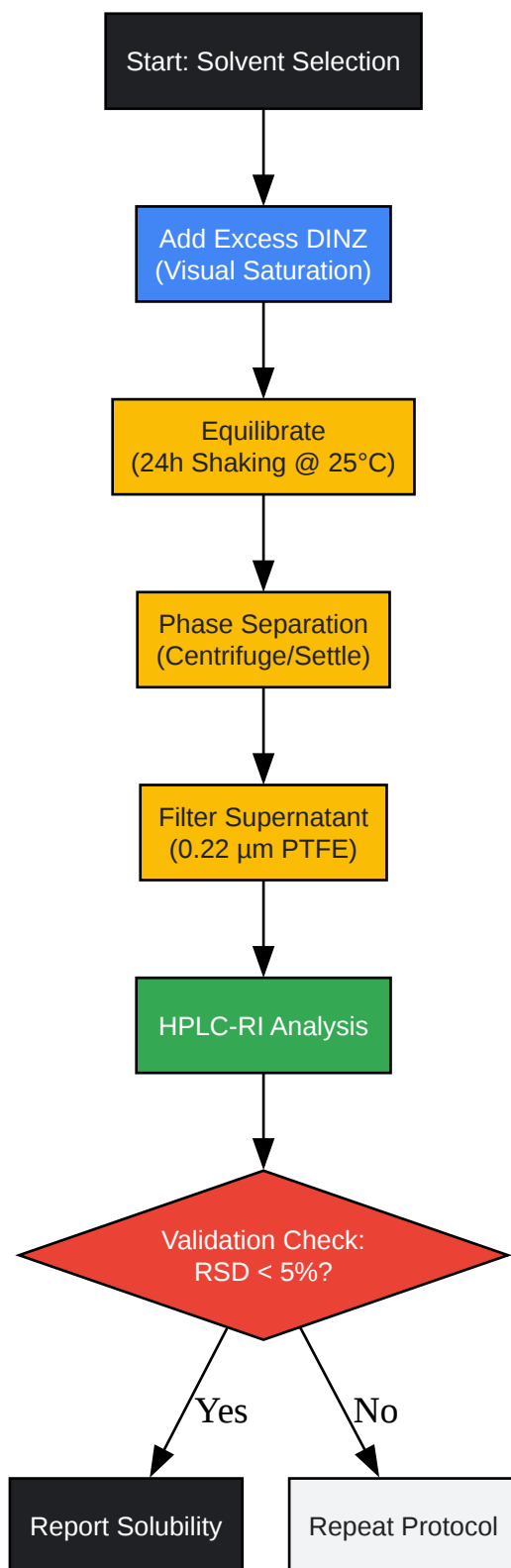
- **Sampling:** Carefully withdraw the supernatant (solvent phase) using a glass syringe. Avoid the bottom oil phase.
- **Filtration:** Filter through a  $0.22\ \mu\text{m}$  PTFE filter (hydrophobic) to remove micro-droplets.
- **Quantification:** Inject into HPLC.
  - **Column:** C18 (Reverse Phase).
  - **Mobile Phase:** Acetonitrile/Isopropanol (Isocratic 80:20).
  - **Detector:** Refractive Index (RI).<sup>[2][3][4]</sup>

### Phase C: Self-Validation (Quality Control)

To ensure the data is trustworthy, run the following controls:

- **Replicate Check:** Run the experiment in triplicate. Relative Standard Deviation (RSD) must be  $< 5\%$ .<sup>[1]</sup>

- Temperature Stress: Measure solubility at 20°C and 30°C. A significant deviation indicates high temperature sensitivity.



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Figure 2: Step-by-step workflow for the Saturation Shake-Flask method, ensuring data integrity through a validation loop.

## Applications in Formulation

Understanding the solubility of DINZ allows for its strategic use in various fields:

- Pharmaceuticals (Topical/Transdermal):
  - Used as an oil phase in oil-in-water (O/W) emulsions.[1]
  - Acts as a permeation enhancer due to its ability to fluidize stratum corneum lipids (soluble in skin lipids).
- Polymer Science:
  - Plasticizer: Its solubility in PVC (and insolubility in water) prevents it from leaching out during washing, maintaining polymer flexibility.
- Cosmetics:
  - Emollient: Provides a "dry" skin feel. Soluble in cyclomethicones and other silicone oils.

## Safety & Handling

- Flammability: DINZ is combustible but not highly flammable (Flash point > 200°C).[2]
- Personal Protective Equipment (PPE): Wear nitrile gloves and safety glasses. While low in toxicity, inhalation of mist should be avoided.[5]
- Disposal: As an organic ester, it should be disposed of via incineration. Do not pour down the drain due to water insolubility.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 590836, Diisononyl phthalate (Structural Analog). Retrieved from [\[Link\]](#)

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